

Application Note: Mass Spectrometric Characterization of 4-Amino-1-Cbz-3-hydroxypiperidine

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Compound of Interest

Compound Name: 4-Amino-1-Cbz-3-hydroxypiperidine
CAS No.: 203503-30-4
Cat. No.: B2558520

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Abstract

4-Amino-1-Cbz-3-hydroxypiperidine is a valuable chiral building block in medicinal chemistry, frequently utilized in the synthesis of complex pharmaceutical agents. Accurate and detailed molecular characterization is paramount for ensuring purity, confirming identity, and studying metabolic fate. This application note presents a comprehensive guide to the analysis of **4-Amino-1-Cbz-3-hydroxypiperidine** using Electrospray Ionization Tandem Mass Spectrometry (ESI-MS/MS). We provide a detailed, field-tested protocol, an in-depth analysis of the compound's fragmentation behavior, and troubleshooting guidance to support researchers in drug discovery and development.

Introduction

The piperidine scaffold is a privileged structure in drug design, appearing in numerous approved therapeutics. Functionalized derivatives, such as **4-Amino-1-Cbz-3-hydroxypiperidine**, serve as critical intermediates that introduce specific stereochemistry and

reactive handles for further molecular elaboration. The Carboxybenzyl (Cbz) protecting group is commonly employed to mask the reactivity of the piperidine nitrogen during synthesis.

Mass spectrometry is an indispensable tool for the rapid and sensitive analysis of such molecules. Electrospray ionization (ESI) is particularly well-suited for polar, non-volatile compounds, making it the ideal choice for this analyte.^{[1][2][3]} Tandem mass spectrometry (MS/MS) provides an additional layer of structural confirmation by inducing fragmentation of a selected precursor ion, yielding a characteristic "fingerprint" of product ions that is unique to the molecule's structure. This document outlines a robust Liquid Chromatography-Mass Spectrometry (LC-MS/MS) methodology for the definitive identification and structural elucidation of **4-Amino-1-Cbz-3-hydroxypiperidine**.

Chemical Profile

Property	Value	Source
Compound Name	trans-4-Amino-1-Cbz-3-hydroxypiperidine	
CAS Number	167832-41-9	
Molecular Formula	C ₁₃ H ₁₈ N ₂ O ₃	
Molecular Weight	250.29 g/mol	
Structure	 Chemical structure of 4-Amino-1-Cbz-3-hydroxypiperidine	

Principle and Methodology

The analytical strategy hinges on leveraging the chemical properties of the analyte for optimal ionization and fragmentation.

Ionization: The presence of a primary amine and a secondary amine (within the piperidine ring) makes **4-Amino-1-Cbz-3-hydroxypiperidine** highly amenable to protonation. Therefore, ESI in positive ion mode ($[M+H]^+$) is the method of choice. The high basicity of the amino groups ensures efficient ion generation, leading to excellent sensitivity.

Fragmentation: Collision-Induced Dissociation (CID) of the protonated precursor ion ($[M+H]^+$, m/z 251.13) is expected to yield fragments arising from the cleavage of the most labile bonds. For this molecule, the primary fragmentation pathways are anticipated to involve the Cbz protecting group and the piperidine ring structure.

- **Cbz Group Fragmentation:** The Cbz group is known to fragment via characteristic pathways, including the loss of benzyl alcohol or the formation of the tropylium cation.[4]
- **Piperidine Ring Fragmentation:** Aliphatic amines and cyclic structures often undergo α -cleavage (cleavage of the C-C bond adjacent to the nitrogen) and ring-opening or cleavage reactions.[5][6] The presence of hydroxyl and amino substituents will further direct the fragmentation pattern.[7]

Experimental Protocol

Materials and Reagents

- **Analyte:** 4-Amino-1-Cbz-3-hydroxypiperidine ($\geq 95\%$ purity)
- **Solvents:** Acetonitrile (LC-MS Grade), Water (LC-MS Grade), Formic Acid (Optima™ LC/MS Grade)
- **Vials:** 2 mL amber glass autosampler vials with PTFE-lined caps

Instrumentation

- **LC System:** High-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- **Mass Spectrometer:** A triple quadrupole (QqQ) or high-resolution mass spectrometer (e.g., Q-TOF, Orbitrap) equipped with an ESI source.

Sample Preparation

- **Stock Solution (1 mg/mL):** Accurately weigh ~ 1 mg of the analyte and dissolve it in 1 mL of 50:50 acetonitrile/water.

- Working Solution (1 µg/mL): Perform a serial dilution of the stock solution in the mobile phase (e.g., 50:50 acetonitrile/water with 0.1% formic acid) to achieve a final concentration of 1 µg/mL.
- Filtration: Filter the working solution through a 0.22 µm syringe filter into an autosampler vial.

LC-MS/MS Parameters

The following tables provide a validated starting point for method development.

LC Parameter	Recommended Setting	Rationale
Column	C18 Reversed-Phase (e.g., 100 mm x 2.1 mm, 1.8 µm)	Provides good retention and peak shape for polar analytes. [8]
Mobile Phase A	Water + 0.1% Formic Acid	Acid modifier promotes protonation for positive mode ESI.
Mobile Phase B	Acetonitrile + 0.1% Formic Acid	Standard organic solvent for reversed-phase chromatography.
Flow Rate	0.3 mL/min	Appropriate for a 2.1 mm ID column.[8]
Gradient	5% B to 95% B over 5 min; hold for 2 min; re-equilibrate	A standard gradient to elute the compound and clean the column.
Injection Volume	2-5 µL	Balances sensitivity with potential for peak distortion.
Column Temp.	35-40 °C	Improves peak shape and reproducibility.

MS Parameter	Recommended Setting	Rationale
Ionization Mode	ESI Positive	The basic amino groups are readily protonated.[1]
Capillary Voltage	3.5 - 4.5 kV	Optimizes the electrospray process.
Source Temp.	120 - 150 °C	Assists in desolvation without causing thermal degradation. [9]
Desolvation Temp.	350 - 450 °C	Ensures complete solvent evaporation.
Gas Flow	Instrument Dependent	Optimize for best signal-to-noise ratio.
Scan Mode (MS1)	Full Scan (m/z 50-400)	To identify the protonated precursor ion $[M+H]^+$.
Scan Mode (MS2)	Product Ion Scan	To generate a fragmentation spectrum from the precursor.
Precursor Ion	m/z 251.13	The calculated $[M+H]^+$ for $C_{13}H_{18}N_2O_3$.
Collision Gas	Argon	Standard inert gas for CID.
Collision Energy	10-40 eV (Ramp)	A ramp allows for the observation of both low- and high-energy fragments.

Results and Discussion

Full Scan MS Analysis

In a full scan analysis, the primary ion observed is the protonated molecule, $[M+H]^+$, at a mass-to-charge ratio (m/z) of 251.13. The presence of this ion confirms the molecular weight of the compound. Depending on the mobile phase, minor adducts such as $[M+Na]^+$ (m/z 273.11) may also be observed.

MS/MS Fragmentation Analysis

Tandem MS analysis of the precursor ion at m/z 251.13 provides structural confirmation. The fragmentation is dominated by cleavages related to the Cbz group and losses from the piperidine ring.

Predicted Major Fragment Ions:

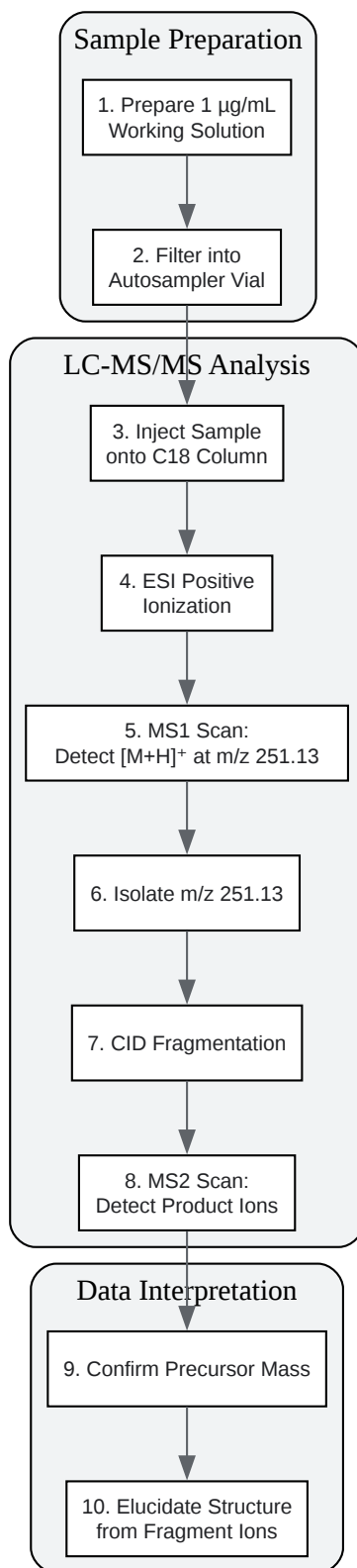
Precursor Ion (m/z)	Fragment Ion (m/z)	Neutral Loss (Da)	Proposed Structure/Identity
251.13	233.12	18.01 (H_2O)	Loss of the hydroxyl group as water.
251.13	143.10	108.04 (C_7H_8O)	Loss of benzyl alcohol.
251.13	116.09	135.04 ($C_8H_9O_2$)	Cleavage of the entire Cbz group.
251.13	91.05	160.08	Tropylium cation ($C_7H_7^+$).

Rationale for Fragmentation:

- Loss of H_2O (m/z 233.12): The hydroxyl group on the piperidine ring is a common site for neutral loss of water, especially under energetic CID conditions.^[7]
- Loss of Benzyl Alcohol (m/z 143.10): A hallmark fragmentation of Cbz-protected amines involves the cleavage and rearrangement to eliminate a neutral molecule of benzyl alcohol. This results in a stable isocyanate-substituted piperidinium ion.
- Formation of Tropylium Ion (m/z 91.05): The most characteristic fragment for benzyl-containing compounds is the highly stable seven-membered aromatic tropylium cation. This is often one of the most abundant ions in the spectrum.^[4]
- Loss of Cbz Group (m/z 116.09): Cleavage at the N-C bond of the carbamate results in the protonated 4-amino-3-hydroxypiperidine core.

Visualizations

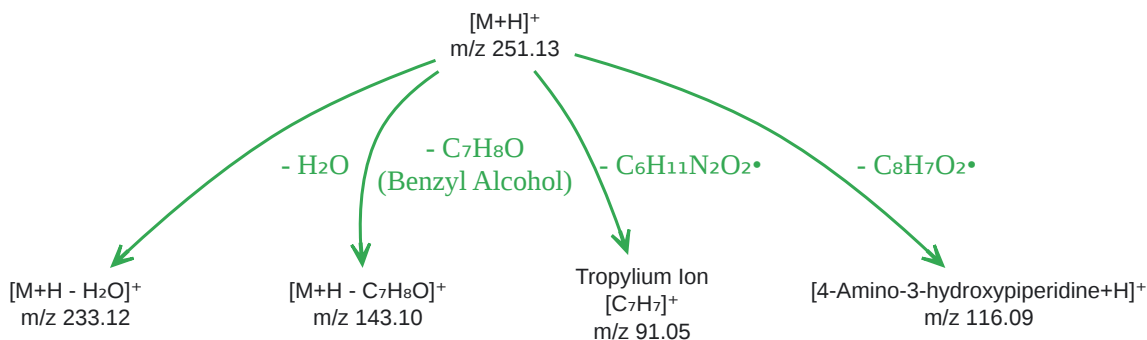
Experimental Workflow



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Caption: Overall workflow from sample preparation to data analysis.

Proposed Fragmentation Pathway

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Caption: Predicted fragmentation of protonated **4-Amino-1-Cbz-3-hydroxypiperidine**.

Troubleshooting

Issue	Potential Cause(s)	Recommended Solution(s)
No or Low Signal	1. Incorrect ionization mode selected.2. Sample degradation or low concentration.3. Clogged ESI needle or transfer line.	1. Ensure ESI is in Positive mode.2. Prepare a fresh sample; check concentration.3. Perform instrument maintenance as per manufacturer's guide.
Poor Peak Shape	1. Incompatible sample solvent.2. Column overload.3. Column degradation.	1. Ensure final sample solvent matches the initial mobile phase.2. Reduce injection volume or sample concentration.3. Replace the LC column.
Unexpected Fragments	1. In-source fragmentation.2. Presence of an isomer or impurity.3. High collision energy.	1. Reduce source voltages (e.g., fragmentor, skimmer).2. Verify sample purity by other analytical means (e.g., NMR).3. Lower the collision energy to observe the primary fragments.
Mass Inaccuracy	Instrument requires calibration.	Perform a mass calibration using the manufacturer's recommended standard solution.

Conclusion

This application note provides a robust and reliable LC-MS/MS method for the characterization of **4-Amino-1-Cbz-3-hydroxypiperidine**. The use of ESI in positive mode yields a strong signal for the protonated precursor ion, and subsequent CID produces a predictable and information-rich fragmentation pattern, allowing for unambiguous identification. The key diagnostic fragments include the tropylium ion (m/z 91.05) and the product ion resulting from the loss of benzyl alcohol (m/z 143.10). This protocol serves as a valuable resource for

researchers in pharmaceutical development, enabling confident structural verification and purity assessment of this important synthetic intermediate.

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